

SAR156497 in vivo results HCT116 xenografts

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: SAR156497

Cat. No.: S548712

Get Quote

SAR156497 Profile and In Vivo Efficacy

SAR156497 is identified in the literature as a highly selective, cell-permeable **pan-Aurora kinase inhibitor** used as a control compound in research [1]. The available data primarily concerns its efficacy in a general "colon adenocarcinoma" xenograft model, not specifically HCT116.

The table below summarizes the key in vivo findings for SAR156497:

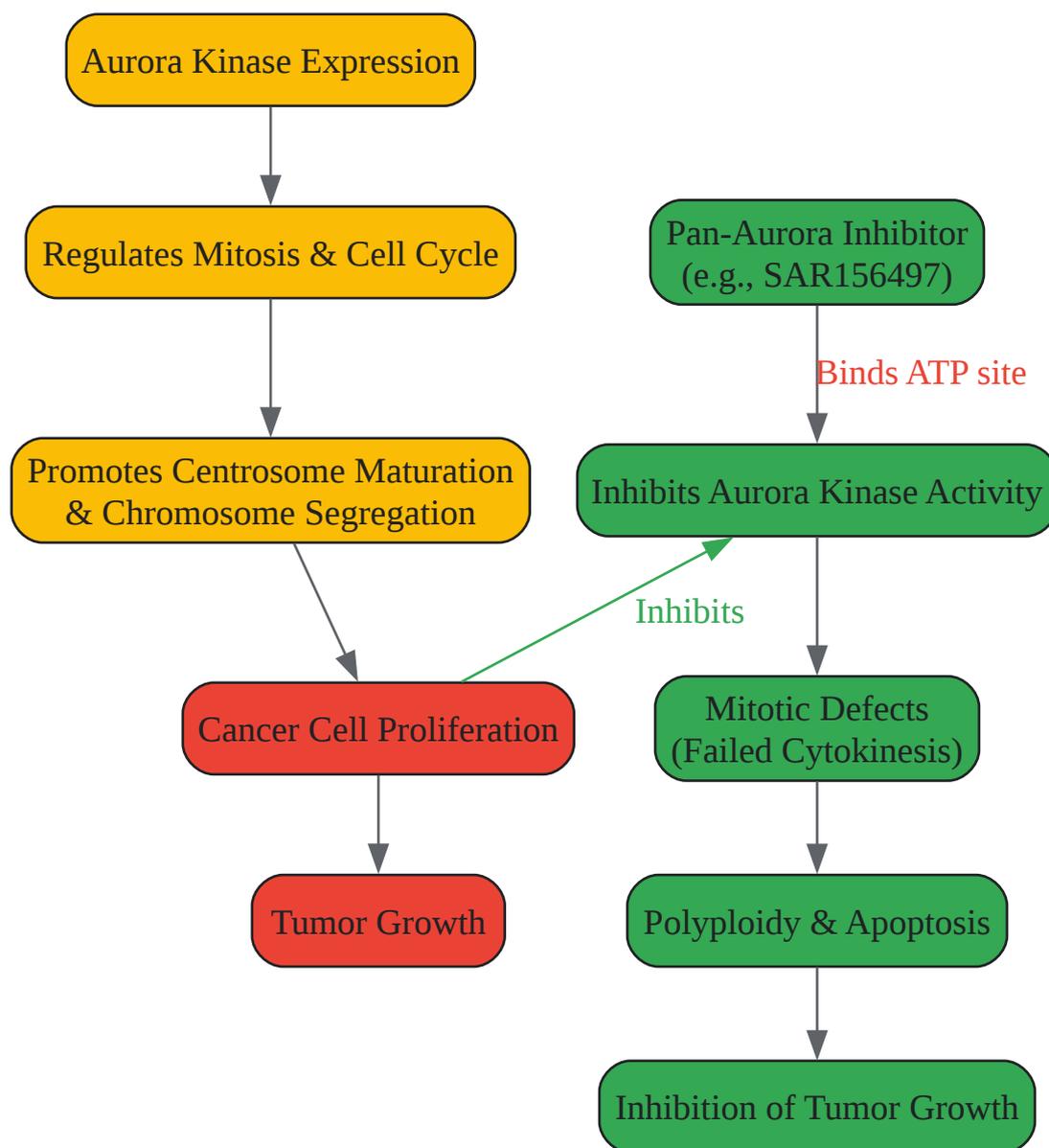
Parameter	Reported Data
Efficacy Model	Colon adenocarcinoma xenografts (unspecified cell line) [1]
In Vivo Anti-tumor Activity	Demonstrated efficacy [1]
Therapeutic Window	Characterized as narrow [1]
Cellular IC ₅₀ (HeLa cells)	< 10 nM [1]
Cellular IC ₅₀ (HCT116 cells)	3700 ± 2000 nM [1]

Experimental Context and Methodology

The search results provide context on how such xenograft studies are typically conducted, which helps in understanding the potential experimental design for **SAR156497**.

- **Typical Xenograft Model:** In vivo efficacy is commonly evaluated in immune-deficient mice implanted with human cancer cells (a xenograft). The drug's effect on tumor growth inhibition is then measured over time [2] [3].
- **HCT116 Cell Line Characteristics:** The HCT116 colon cancer cell line is a standard model used for such experiments. It is sensitive to 5-fluorouracil (5-FU) and can be used to generate drug-resistant derivatives, making it relevant for studying chemotherapy response and resistance [4].
- **Aurora Kinase as a Target:** Aurora kinases are serine/threonine kinases that play an essential role in cell cycle regulation and mitosis. They are frequently overexpressed in various cancers, making them attractive therapeutic targets [1] [5]. Inhibiting them leads to failed cytokinesis and polyploidy in cells [1].

The following diagram illustrates the role of Aurora kinases in the cell cycle and the mechanism of its inhibitors:



[Click to download full resolution via product page](#)

Comparison with Other Pan-Aurora Inhibitors

For a more comprehensive comparison, the search results also describe another potent and selective pan-Aurora inhibitor, simply referred to as "**compound 1**" in one study [1]. The data for this compound is more detailed and includes results in HCT116 xenografts.

The table below compares the profiles of **SAR156497** and "compound 1" based on the available data:

Parameter	SAR156497	Compound 1 (from search results)
Aurora A Cellular IC ₅₀	Not specified	< 40 nM [1]
Aurora B Cellular IC ₅₀	Not specified	< 40 nM [1]
Cellular IC ₅₀ (HeLa)	< 10 nM [1]	< 1 nM [1]
Cellular IC ₅₀ (HCT116)	3700 ± 2000 nM [1]	840 ± 240 nM [1]
Kinome Selectivity	Described as "exquisitely selective" [1]	"Highly selective" with minimal off-target activity (except PLK4) [1]
In Vivo Metabolic Stability	Not specified	Modest stability in mouse hepatic microsomes [1]

Interpretation and Research Considerations

The high cellular IC₅₀ of **SAR156497** in HCT116 cells suggests this particular cell line might be less sensitive to this compound compared to others like HeLa cells [1]. This variability is common in cancer research, as different cell lines have unique genetic backgrounds.

The **narrow therapeutic window** noted for **SAR156497** is a significant finding [1]. It indicates that the effective dose is close to the toxic dose, which is a common challenge in oncology drug development and often a reason why promising compounds may not advance to clinical trials.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Characterization of a highly selective inhibitor of the Aurora ... [pmc.ncbi.nlm.nih.gov]
2. The Effect of Dynamic, In Vivo-like Oxaliplatin on HCT116 ... [mdpi.com]
3. Efficacy of sequential treatment of HCT116 colon cancer ... [pubmed.ncbi.nlm.nih.gov]
4. Comparison of gene expression in HCT116 treatment ... [pmc.ncbi.nlm.nih.gov]
5. Targeting AURKA in Cancer: molecular mechanisms and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [SAR156497 in vivo results HCT116 xenografts]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548712#sar156497-in-vivo-results-hct116-xenografts>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com